

# 4-Methylcyclohexanol (CAS 589-91-3): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 4-Methylcyclohexanol

Cat. No.: B052717

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## Abstract

This technical guide provides a comprehensive overview of **4-Methylcyclohexanol** (CAS 589-91-3), a versatile alicyclic alcohol. It details the compound's core chemical and physical properties, safety and handling protocols, and established experimental procedures. This document is intended to serve as a foundational resource for professionals in research, chemical synthesis, and drug development, offering meticulously organized data and procedural diagrams to support laboratory applications.

## Chemical and Physical Properties

**4-Methylcyclohexanol** is a colorless, viscous liquid that exists as a mixture of cis and trans isomers. It is primarily used as a solvent and as a chemical intermediate in the synthesis of other organic compounds.[\[1\]](#)

## General and Structural Properties

Property	Value	Reference(s)
CAS Number	589-91-3	<a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O	<a href="#">[2]</a>
Molecular Weight	114.19 g/mol	
IUPAC Name	4-methylcyclohexan-1-ol	<a href="#">[2]</a>
Synonyms	p-Methylcyclohexanol, Hexahydro-p-cresol, 4- Methylhexalin	<a href="#">[2]</a> <a href="#">[3]</a>
InChI	InChI=1S/C7H14O/c1-6-2-4-7(8)5-3-6/h6-8H,2-5H2,1H3	
InChI Key	MQWCXKGKQLNYQG- UHFFFAOYSA-N	
SMILES	CC1CCC(O)CC1	

## Physical Properties

Property	Value	Reference(s)
Appearance	Colorless viscous liquid	[1]
Boiling Point	171-173 °C at 760 mmHg	
Melting Point	-9.2 °C (cis-isomer)	[2]
Density	0.914 g/mL at 25 °C	
Vapor Pressure	1.5 mmHg at 30 °C	
Vapor Density	3.94 (vs. air)	
Refractive Index (n <sup>20</sup> /D)	1.458	
Solubility	Poor in water	[2]
logP (Octanol/Water)	1.79	[2]
Autoignition Temp.	295 °C (563 °F)	[2]
Flash Point	70 °C (158 °F) - closed cup	[2]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **4-Methylcyclohexanol**.

- Infrared (IR) Spectroscopy: The IR spectrum of **4-Methylcyclohexanol** exhibits a strong, broad absorption band in the region of 3200-3600  $\text{cm}^{-1}$  characteristic of the O-H stretching vibration of the alcohol functional group. Strong peaks are also observed in the 2850-3000  $\text{cm}^{-1}$  region due to C-H stretching.[4][5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The proton NMR spectrum provides signals corresponding to the protons on the cyclohexane ring, the methyl group, and the hydroxyl group. The chemical shifts and splitting patterns can be used to distinguish between the cis and trans isomers.[6][7][8]
  - $^{13}\text{C}$  NMR: The carbon NMR spectrum shows distinct signals for the seven carbon atoms in the molecule, with the carbon atom attached to the hydroxyl group appearing most

downfield.

- Mass Spectrometry (MS): Electron ionization (EI) mass spectrometry of **4-Methylcyclohexanol** typically shows a molecular ion peak ( $M^+$ ) at  $m/z$  114. Common fragmentation patterns lead to significant peaks at  $m/z$  96 (loss of  $H_2O$ ), 81, 70, and 57 (base peak).[2][9][10]

## Safety and Handling

**4-Methylcyclohexanol** is classified as a combustible liquid and can cause irritation. Proper safety precautions are mandatory when handling this compound.

## Hazard Identification

Hazard Statement	GHS Code	Description	Reference(s)
Combustible Liquid	H227		
Harmful if swallowed	H302	[2]	
Harmful in contact with skin	H312	[2]	
Causes skin irritation	H315	[2]	
Causes serious eye irritation	H319	[2]	
Harmful if inhaled	H332	[2]	

## Recommended Handling Procedures

- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber). Wear a lab coat.

- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep containers tightly closed.[\[1\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

## Biological Activity

The primary documented biological activity of **4-Methylcyclohexanol** is its role as a semiochemical. It has been identified as an oviposition attractant for certain mosquito species, including *Aedes triseriatus*.[\[11\]](#) Its mechanism of action is believed to involve interaction with olfactory receptors in the mosquito antennae, guiding egg-laying females to suitable sites. It is also used in research to study odorant responses and olfactory learning in model organisms like *Drosophila melanogaster*.[\[3\]](#) No specific drug-like signaling pathways in mammals have been identified in the reviewed literature.

## Experimental Protocols

The most common laboratory application of **4-Methylcyclohexanol** is its use as a starting material for the synthesis of 4-Methylcyclohexene via acid-catalyzed dehydration.

## Synthesis of 4-Methylcyclohexene

This protocol details the E1 elimination reaction to produce 4-methylcyclohexene. The product is continuously removed from the reaction mixture by distillation to shift the equilibrium toward the product, in accordance with Le Châtelier's principle.[\[12\]](#)

Materials:

- **4-Methylcyclohexanol** (mixture of cis/trans isomers)
- 85% Phosphoric acid ( $H_3PO_4$ )
- Concentrated Sulfuric acid ( $H_2SO_4$ )

- Saturated Sodium Chloride (NaCl) solution (brine)
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>) or Calcium Chloride (CaCl<sub>2</sub>)
- Anti-bumping granules or magnetic stir bar

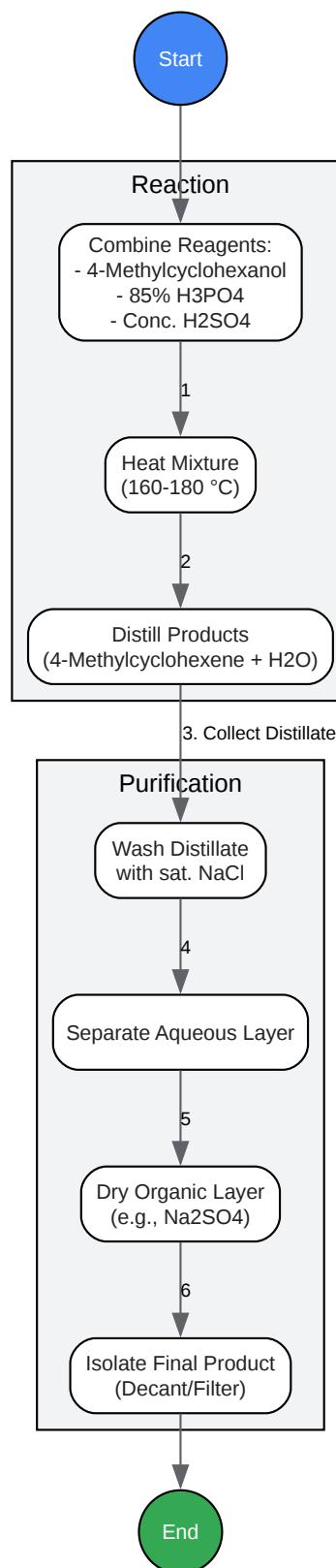
Apparatus:

- Round-bottom flask or conical vial
- Simple distillation apparatus (e.g., Hickman head or standard setup) with a condenser
- Heating mantle or sand bath
- Separatory funnel
- Erlenmeyer flask

Procedure:

- Reaction Setup: In a round-bottom flask, combine **4-Methylcyclohexanol**, 85% phosphoric acid, and a few drops of concentrated sulfuric acid. For a microscale reaction, typical volumes are 1.5 mL of **4-methylcyclohexanol**, 0.40 mL of 85% H<sub>3</sub>PO<sub>4</sub>, and 6 drops of concentrated H<sub>2</sub>SO<sub>4</sub>.<sup>[4]</sup> Add anti-bumping granules or a stir bar.
- Distillation: Assemble the distillation apparatus. Gently heat the reaction mixture to a temperature between 160-180 °C.<sup>[4]</sup> The lower-boiling products, 4-methylcyclohexene (b.p. 101-102 °C) and water (b.p. 100 °C), will co-distill.<sup>[13]</sup> Collect the distillate in a receiving flask, which can be cooled in an ice bath.
- Product Isolation (Workup):
  - Transfer the collected distillate to a separatory funnel.
  - Wash the distillate with a saturated NaCl solution (brine). This helps to remove any residual acid and decreases the solubility of the organic product in the aqueous layer.<sup>[14]</sup>
  - Allow the layers to separate and discard the lower aqueous layer.

- Drying: Transfer the organic layer to a clean, dry Erlenmeyer flask. Add a small amount of a drying agent like anhydrous sodium sulfate.[\[4\]](#) Swirl the flask and allow it to stand for 10-15 minutes until the liquid becomes clear.
- Final Purification: Carefully decant or filter the dried product into a pre-weighed vial to determine the final yield. For higher purity, a final simple distillation of the dried product can be performed.

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Caption: Workflow for the synthesis of 4-methylcyclohexene.

## Gas Chromatography (GC) Analysis

GC is an effective technique for analyzing the purity of the synthesized 4-methylcyclohexene and identifying the presence of any starting material or byproducts.[15][16]

### Materials:

- Dried 4-methylcyclohexene product
- Volatile solvent (e.g., acetone or dichloromethane)
- GC vials

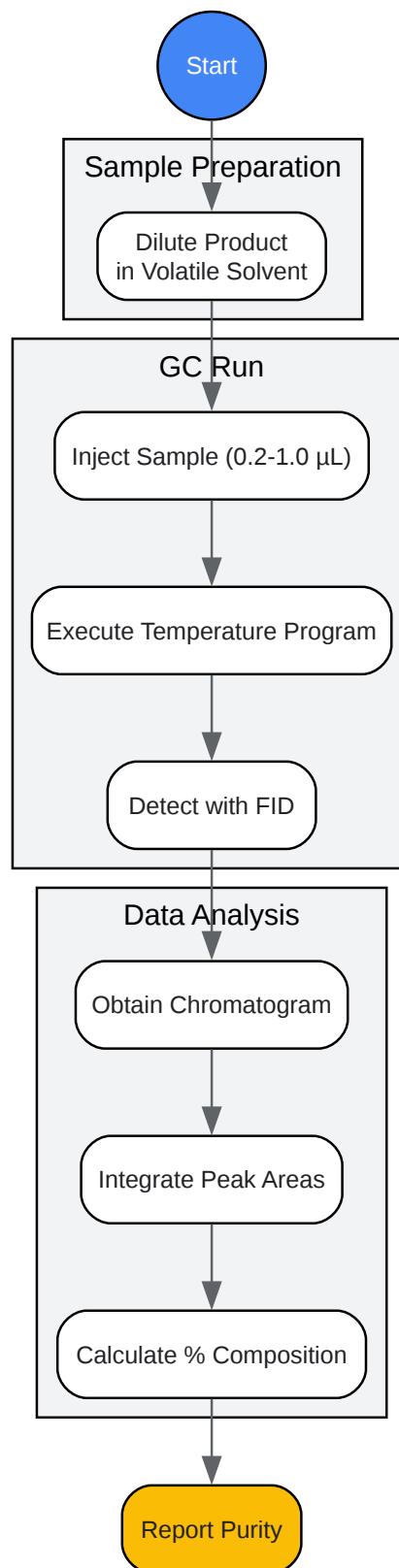
### Apparatus:

- Gas chromatograph with a Flame Ionization Detector (FID)
- Appropriate capillary column (e.g., non-polar or semi-polar)
- Microsyringe

### Procedure:

- Sample Preparation: Prepare a dilute sample by adding one drop of the dried product to approximately 1 mL of a volatile solvent in a GC vial. This prevents column overloading.[16]
- Instrument Setup (Example Conditions):
  - Column: Non-polar column (e.g., DB-1 or similar).
  - Injector Temperature: 200 °C.
  - Detector (FID) Temperature: 250 °C.
  - Oven Program: Start at 60 °C, hold for 2 minutes, then ramp at 5-10 °C/min to 150 °C.
  - Carrier Gas: Helium or Hydrogen.

- **Injection:** Using a microsyringe, inject 0.2-1.0  $\mu\text{L}$  of the prepared sample into the GC injection port.
- **Data Acquisition:** Start the data acquisition program and allow the chromatogram to develop fully.
- **Data Analysis:**
  - Identify the peaks based on their retention times by comparing them to known standards if available. 4-Methylcyclohexene will have a shorter retention time than the starting **4-methylcyclohexanol**.
  - Integrate the area under each peak.
  - Calculate the relative percentage of each component in the mixture to assess product purity and the ratio of any isomeric byproducts.



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Caption: General workflow for GC analysis of reaction products.

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